

A Comparative Guide to Proficiency Testing Schemes for Aflatoxin Analysis

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Compound of Interest

Compound Name: Aflatoxin G2A

Cat. No.: B15340972

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For researchers, scientists, and drug development professionals, ensuring the accuracy and reliability of analytical data for mycotoxins is paramount. Proficiency testing (PT) is a critical component of a laboratory's quality assurance system, providing an external validation of testing capabilities. While proficiency testing schemes specifically for **Aflatoxin G2a** are not commonly available due to its status as a less frequently regulated metabolite, this guide provides a comparative overview of prominent PT schemes for the analysis of the primary aflatoxins (B1, B2, G1, and G2), which are the precursors to **Aflatoxin G2a**.

Participation in these schemes allows laboratories to benchmark their performance against a global peer group, identify potential analytical issues, and demonstrate a commitment to maintaining high standards of data integrity.

Comparison of Major Proficiency Testing Scheme Providers

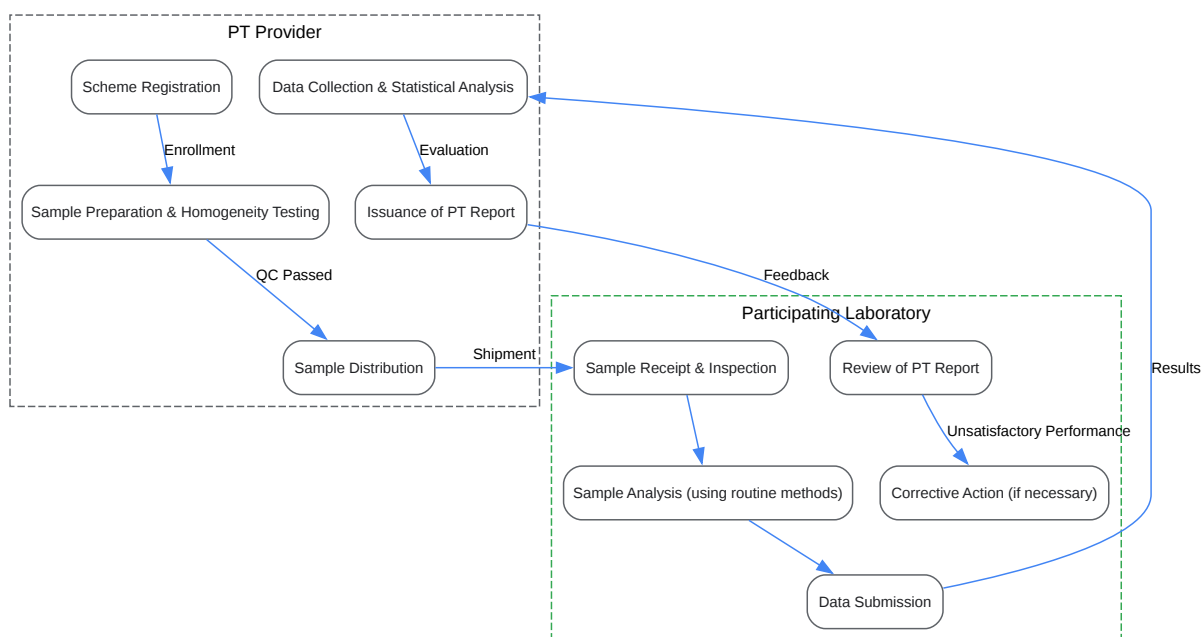
Several international organizations offer proficiency testing for aflatoxin analysis. The following table summarizes the key features of some of the leading providers. It is important to note that specific details of PT rounds, including matrices and analyte concentrations, vary from year to year. Laboratories should consult the providers' websites for the most current information.

Feature	FAPAS® (from Fera)	BIPEA	European Union Reference Laboratory (EURL) for Mycotoxins & Plant Toxins
Accreditation	UKAS accredited to ISO/IEC 17043.	COFRAC accredited to ISO/IEC 17043.[1][2]	Organizes PTs for National Reference Laboratories (NRLs) in the EU.[3][4]
Analytes Covered	Aflatoxins B1, B2, G1, G2, total aflatoxins, and Aflatoxin M1. Also offers multi-mycotoxin schemes.[5][6][7]	Aflatoxins B1, B2, G1, G2, and Aflatoxin M1.[2]	Aflatoxins B1, B2, G1, G2, and other mycotoxins depending on the PT round.[8]
Matrices Offered	Wide range including cereals (maize, rice), nuts (peanuts, pistachios), spices, animal feed, milk powder, and processed foods.[6][7][9]	Cereals, dried fruits, spices, nuts, baby food, and milk.[2]	Various food and feed matrices, such as peanut powder, maize flour, and cocoa powder.[8]
Frequency	Multiple rounds per year with a published schedule.[6]	Annual series with several rounds from September to June.[10][11]	Typically organizes at least one PT per year for the NRL network.[3]
Performance Evaluation	Rigorous statistical analysis with detailed confidential reports.	Reports are prepared according to ISO 13528, with results validated by technical experts.[10]	Performance is evaluated using z-scores and zeta-scores in accordance with ISO 13528.
Geographical Reach	Global.	Over 110 countries.[11]	Primarily for EU member states'

National Reference
Laboratories.[3]

The Proficiency Testing Workflow

Participating in an aflatoxin proficiency test follows a standardized workflow. The diagram below illustrates the key stages from the laboratory's perspective.



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A typical workflow for proficiency testing participation.

Experimental Protocols for Aflatoxin Analysis

While specific protocols are at the discretion of the participating laboratory, most methods for the analysis of aflatoxins B1, B2, G1, and G2 in food and feed matrices are based on official methods, such as those published by AOAC International. A generalized experimental protocol is outlined below.

1. Sample Preparation and Extraction:

- A representative portion of the PT sample is weighed.
- Aflatoxins are extracted from the matrix using a suitable solvent mixture, commonly acetonitrile/water or methanol/water.[\[12\]](#)
- The mixture is homogenized and centrifuged or filtered to separate the liquid extract from solid particles.

2. Clean-up:

- The crude extract is "cleaned up" to remove interfering compounds that could affect the analytical results.
- Immunoaffinity chromatography (IAC) is a widely used and highly specific clean-up technique. The extract is passed through an IAC column containing antibodies that bind to the aflatoxins.[\[13\]](#)
- After washing the column to remove impurities, the aflatoxins are eluted with a solvent like methanol.

3. Detection and Quantification:

- High-Performance Liquid Chromatography (HPLC) coupled with a fluorescence detector (FLD) is the most common analytical technique for aflatoxin quantification.[\[13\]](#)
- Since Aflatoxins B1 and G1 have naturally weak fluorescence, a post-column derivatization step is often employed to enhance their signal. This can be achieved photochemically (with a UV lamp) or chemically (e.g., with iodine or bromine).

- Quantification is performed by comparing the peak areas of the aflatoxins in the sample extract to those of certified reference standards.

4. Quality Control:

- Throughout the analytical process, quality control measures are essential. These include the analysis of method blanks, spiked samples (for recovery assessment), and certified reference materials.
- Adherence to a robust quality management system, such as ISO/IEC 17025, is crucial for ensuring the reliability of the results submitted for the proficiency test.

Evaluating Performance in Proficiency Testing

The performance of participating laboratories is typically evaluated using statistical methods outlined in ISO 13528.^{[14][15]} The most common performance indicator is the z-score, which is calculated as:

$$z = (x - X) / \sigma$$

Where:

- x is the result reported by the laboratory.
- X is the assigned value for the analyte in the PT sample (determined by the PT provider).
- σ is the standard deviation for proficiency assessment (a value set by the provider that reflects the expected level of analytical precision).

A z-score is generally interpreted as follows:

- $|z| \leq 2$: Satisfactory performance.
- $2 < |z| < 3$: Questionable performance (warning signal).
- $|z| \geq 3$: Unsatisfactory performance (action signal).

Laboratories receiving questionable or unsatisfactory scores are expected to conduct a thorough root cause analysis and implement corrective actions to address the identified issues. [16]

Conclusion

Although dedicated proficiency testing schemes for **Aflatoxin G2a** are not readily available, laboratories can effectively monitor and validate their analytical performance for its parent compounds, Aflatoxins G1 and G2, by participating in the well-established PT schemes for the main aflatoxin groups. Providers such as FAPAS and BIPEA offer a wide range of matrices and are accredited to international standards, providing a reliable external assessment of a laboratory's capabilities. Regular and successful participation in these schemes is a cornerstone of a robust quality assurance program, ensuring the delivery of accurate and defensible analytical data for mycotoxin analysis.

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References

- 1. Bipea [extranet.bipea.org]
- 2. bipea.org [bipea.org]
- 3. About EURL mycotoxins & plant toxins - WUR [wur.nl]
- 4. EURL mycotoxins & plant toxins - WUR [wur.nl]
- 5. fapas.com [fapas.com]
- 6. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 7. fapas.com [fapas.com]
- 8. wur.nl [wur.nl]
- 9. fapas.com [fapas.com]
- 10. extranet.bipea.org [extranet.bipea.org]
- 11. extranet.bipea.org [extranet.bipea.org]

- 12. Determination of Aflatoxins in Botanical Roots by a Modification of AOAC Official MethodSM 991.31: Single-Laboratory Validation - PMC [pmc.ncbi.nlm.nih.gov]
- 13. lcms.cz [lcms.cz]
- 14. ISO 13528 [astormayer.com.tr]
- 15. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 16. op.europa.eu [op.europa.eu]
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